

Desmethylnortriptyline Hydrochloride: Proper Disposal & Handling Guide[1]

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Compound of Interest

Compound Name:	<i>Desmethylnortriptyline Hydrochloride</i>
CAS No.:	<i>25887-71-2</i>
Cat. No.:	<i>B6595412</i>

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Part 1: Executive Safety Directive

Do not dispose of **Desmethylnortriptyline Hydrochloride** in municipal trash or down the drain.

While Desmethylnortriptyline (a primary amine metabolite of Nortriptyline) is not explicitly listed on the EPA's RCRA P-list or U-list, it belongs to the Tricyclic Antidepressant (TCA) class. These compounds possess significant acute oral toxicity and high aquatic toxicity.

The Operational Standard: Treat all waste containing Desmethylnortriptyline HCl as Non-RCRA Regulated Hazardous Pharmaceutical Waste (unless mixed with RCRA solvents) and mandate High-Temperature Incineration.

Part 2: Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity. This compound is typically found in research labs as an analytical reference standard or impurity marker (milligram scale).

Parameter	Technical Specification
Chemical Name	Desmethylnortriptyline Hydrochloride
Synonyms	Northiaden; 1-Propanamine, 3-(10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ylidene)-
CAS Number	4444-42-2 (Free Base); Salt forms vary, check specific vendor SDS
Molecular Formula	C ₁₈ H ₁₉ N _{[1][2][3][4][5][6][7]} · HCl
Physical State	Solid (White to Off-white powder)
Primary Hazard	Acute Toxicity (Oral); Aquatic Toxicity (Chronic)
RCRA Status	Non-Listed (manage as Hazardous Pharmaceutical Waste)

Mechanistic Insight: TCAs function by inhibiting the reuptake of norepinephrine and serotonin. In overdose or environmental release, they act as sodium channel blockers. This mechanism is what makes them dangerous to aquatic life (disrupting ion regulation) and humans (cardiotoxicity). Therefore, dilution is not a solution; destruction is required.

Part 3: Disposal Protocols

Scenario A: Solid Waste (Expired/Excess Reference Standards)

Context: You have a vial containing 1–100 mg of solid powder.

- **Containment:** Do not empty the vial. Keep the substance in its original primary container (glass vial).
- **Secondary Packaging:** Place the primary vial into a clear, sealable plastic bag (e.g., Ziploc) to contain any potential breakage.
- **Bulking (Prohibited):** Do not bulk this with general solid chemical waste (e.g., silica gel, gloves) unless that waste is also destined for incineration.
- **Labeling:** Apply a hazardous waste label.

- Text: "Non-RCRA Pharmaceutical Waste - Toxic - Incinerate Only."
- Constituents: "Desmethylnortriptyline HCl."
- Final Disposition: Transfer to your facility's Blue Bin (Pharmaceutical Waste) or Black Bin (RCRA Hazardous Waste) depending on site specific protocols. Yellow Bins (Chemo/Trace) are acceptable if incineration is the destruction method.

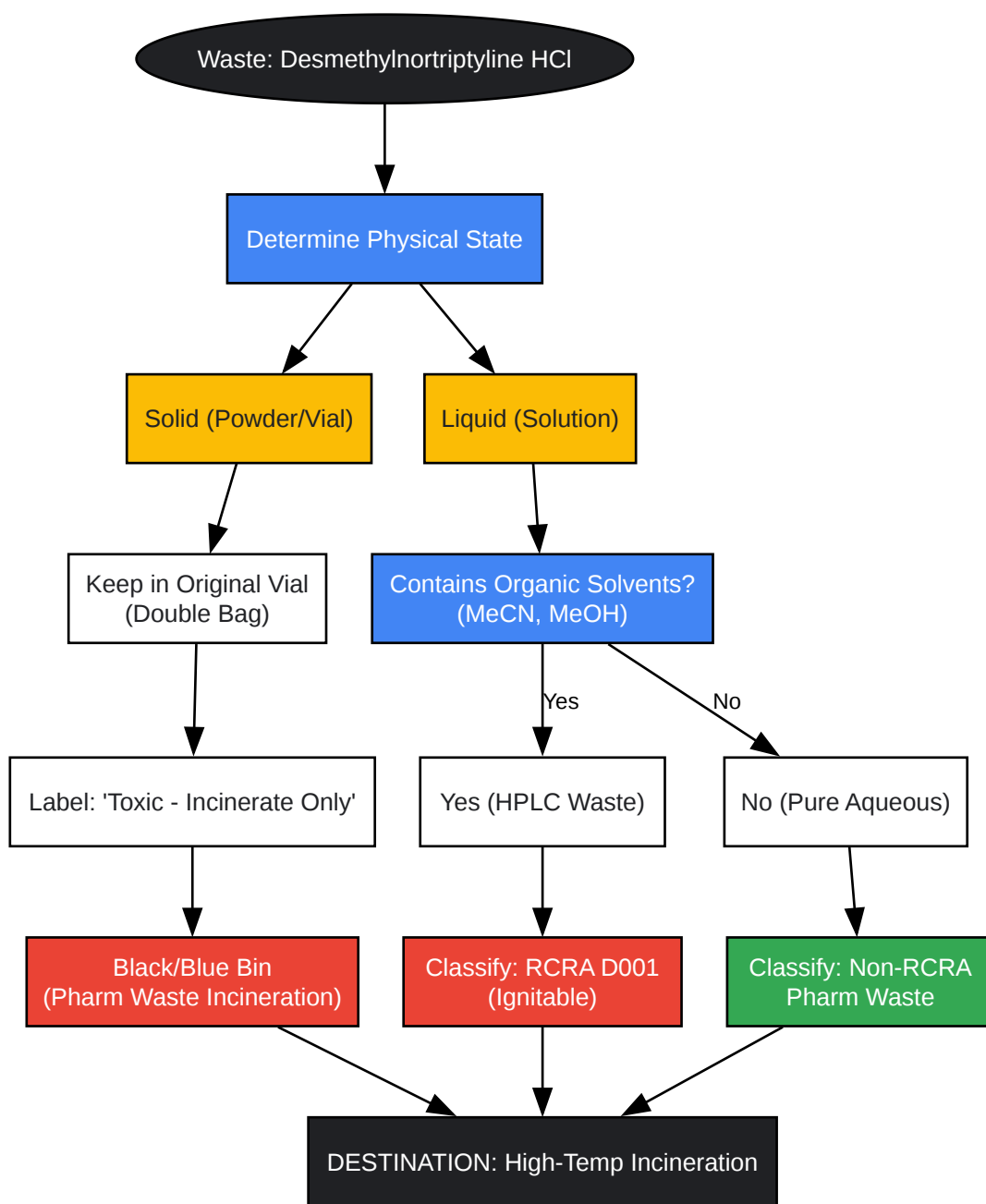
Scenario B: Liquid Waste (HPLC Effluent / Stock Solutions)

Context: You have acetonitrile/methanol mixtures containing trace Desmethylnortriptyline from HPLC analysis.

- Classification: The solvent (Acetonitrile/Methanol) drives the classification. This is RCRA Hazardous Waste (Characteristic: Ignitable, D001).
- Segregation: Collect in carboys designated for "Flammable Organic Solvents."
- Compatibility: TCAs are stable in common organic solvents. No risk of exothermic reaction with standard mobile phases.
- Labeling:
 - Primary Hazard: Flammable.
 - Constituents: Acetonitrile, Methanol, <0.1% Desmethylnortriptyline HCl.
- Final Disposition: Fuel Blending or Incineration.

Part 4: Operational Decision Tree (Visualized)

The following diagram outlines the logical flow for determining the correct disposal path based on the physical state and mixture of the substance.



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Figure 1: Decision logic for the segregation and disposal of Desmethylnortriptyline HCl based on waste matrix.

Part 5: Emergency & Spill Procedures

In the event of a spill of the pure hydrochloride salt (powder):

- PPE: Nitrile gloves (double gloving recommended), lab coat, and safety glasses. If powder is aerosolized, use an N95 respirator or work within a fume hood.
- Containment: Do not dry sweep. Cover the spill with a damp paper towel (water or methanol) to prevent dust generation.
- Cleanup: Wipe up the material.[8] Clean the surface with a detergent solution followed by water.
- Disposal of Cleanup Materials: All wipes and gloves used in the cleanup must be disposed of as Solid Hazardous Waste (Scenario A), not regular trash.

Part 6: Regulatory Grounding

- RCRA (40 CFR 261): While not P/U listed, the "Cradle-to-Grave" responsibility requires generators to characterize waste. Due to the biological potency, managing as hazardous is the only defensible strategy [1].
- Best Practice: The EPA's Management Standards for Hazardous Waste Pharmaceuticals (Subpart P) encourages the incineration of non-creditable hazardous pharmaceutical waste to prevent environmental entry [2].

References

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